

Crystal Structure of 6-(Trifluoromethyl)indole: A Review of Available Data

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Compound of Interest

Compound Name: 6-(Trifluoromethyl)indole

Cat. No.: B089118

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Shanghai, China – December 24, 2025 – An extensive review of publicly available scientific databases and literature reveals a notable absence of a determined crystal structure for the compound **6-(Trifluoromethyl)indole**. Despite its relevance in medicinal chemistry and materials science, detailed crystallographic data, including unit cell dimensions, bond lengths, and angles, does not appear to be published in the public domain. This whitepaper summarizes the available information on **6-(Trifluoromethyl)indole** and outlines the methodology of the search conducted.

While a definitive crystal structure remains elusive, other physicochemical properties of **6-(Trifluoromethyl)indole** have been documented. This information is crucial for researchers working with this compound in areas such as drug development and organic synthesis.

Physicochemical Properties

A summary of the known properties of **6-(Trifluoromethyl)indole** is presented in Table 1. This data has been aggregated from various chemical suppliers and databases.

Property	Value	Source
Molecular Formula	C ₉ H ₆ F ₃ N	PubChem[1], Sigma-Aldrich
Molecular Weight	185.15 g/mol	Sigma-Aldrich, Chem-Impex[2]
Appearance	White to green to brown crystals or powder	Thermo Fisher Scientific
Melting Point	99-107 °C	Chem-Impex[2]
InChI Key	BPYBYPREOVLFED-UHFFFAOYSA-N	PubChem[1], Sigma-Aldrich
SMILES	FC(F)(F)c1ccc2cc[nH]c2c1	Sigma-Aldrich

Table 1: Physicochemical Properties of **6-(Trifluoromethyl)indole**

Applications and Research Interest

6-(Trifluoromethyl)indole is a versatile building block in the synthesis of pharmaceuticals and agrochemicals.[2] The trifluoromethyl group can enhance the metabolic stability and binding affinity of molecules to biological targets.[2] Its applications are noted in the following areas:

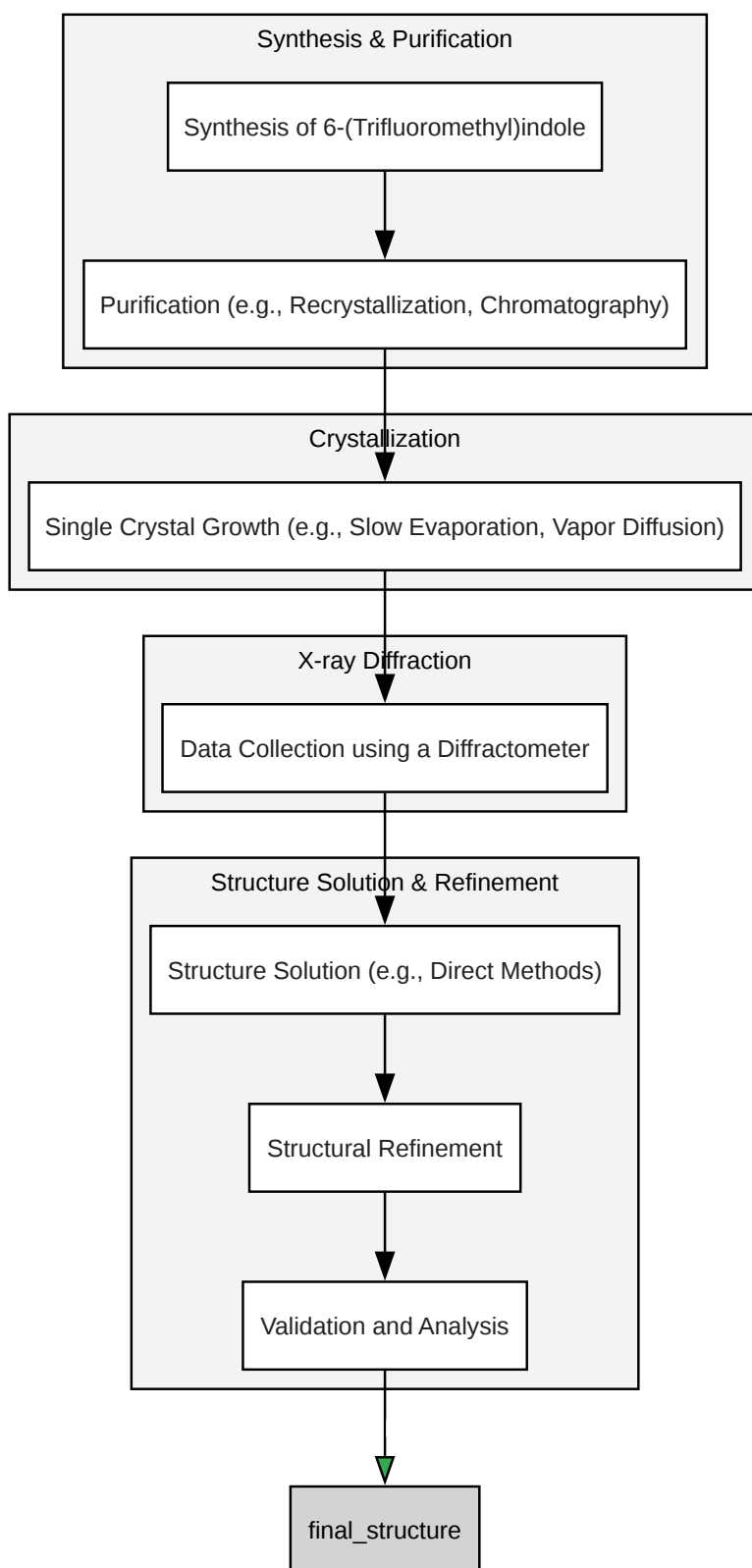
- **Pharmaceutical Development:** It serves as a precursor in the synthesis of various drug candidates.
- **Agrochemicals:** Used in the development of new pesticides and herbicides.
- **Materials Science:** Employed in the creation of specialized polymers and materials.

Methodology of Literature and Database Search

A comprehensive search for the crystal structure of **6-(Trifluoromethyl)indole** was conducted using multiple scientific search engines and databases. The search queries included "crystal structure of **6-(trifluoromethyl)indole**", "**6-(trifluoromethyl)indole** crystallographic data", and targeted searches within the Cambridge Crystallographic Data Centre (CCDC). Despite these efforts, no specific records containing the solved crystal structure were identified.

Logical Workflow for Structure Determination

For researchers interested in determining the crystal structure of **6-(Trifluoromethyl)indole**, a general experimental workflow is outlined below. This diagram illustrates the typical steps involved in single-crystal X-ray crystallography.



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Caption: A generalized workflow for the determination of a small molecule crystal structure.

Conclusion

While the exact crystal structure of **6-(Trifluoromethyl)indole** is not currently available in the public domain, its importance in various fields of chemical research is evident. The determination and publication of its crystal structure would be a valuable contribution to the scientific community, providing deeper insights into its solid-state properties and intermolecular interactions. It is hoped that this document provides a useful summary of the existing knowledge and a framework for future structural studies.

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References

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- 2. chemimpex.com [chemimpex.com]
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